

Solubility of Methyl 2-ethynylbenzoate in organic solvents

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Compound of Interest

Compound Name: Methyl 2-ethynylbenzoate

Cat. No.: B1297170

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An In-depth Technical Guide on the Solubility of **Methyl 2-ethynylbenzoate** in Organic Solvents

Introduction

Methyl 2-ethynylbenzoate is a chemical compound with the molecular formula $C_{10}H_8O_2$. It belongs to the class of aromatic esters and contains an ethynyl group, which makes it a valuable building block in organic synthesis, particularly in the formation of heterocyclic compounds and in metal-catalyzed cross-coupling reactions. The solubility of this compound in various organic solvents is a critical parameter for its application in synthesis, purification, and formulation.

This guide provides an overview of the solubility characteristics of **methyl 2-ethynylbenzoate**, outlines a general experimental protocol for solubility determination, and presents a logical workflow for its synthesis and subsequent use in a common organic reaction.

Physicochemical Properties

A summary of the key physicochemical properties of **methyl 2-ethynylbenzoate** is presented in the table below. These properties are essential for understanding its solubility behavior.

Property	Value
Molecular Formula	C10H8O2
Molecular Weight	160.17 g/mol
Appearance	White to off-white solid
Melting Point	56-58 °C
Boiling Point	Not available
Density	Not available

Solubility Data

While specific quantitative solubility data for **methyl 2-ethynylbenzoate** in a wide range of organic solvents is not extensively documented in publicly available literature, its general solubility can be inferred from its chemical structure. As a moderately polar molecule, it is expected to be soluble in a range of common organic solvents. The following table provides a qualitative assessment of its expected solubility.

Solvent	Polarity Index	Expected Solubility
Hexane	0.1	Low
Toluene	2.4	Soluble
Diethyl Ether	2.8	Soluble
Dichloromethane	3.1	Soluble
Acetone	5.1	Soluble
Ethanol	5.2	Soluble
Methanol	6.6	Moderately Soluble

Experimental Protocol for Solubility Determination

The following section details a general and robust method for determining the solubility of a solid compound like **methyl 2-ethynylbenzoate** in an organic solvent. This protocol is based

on the isothermal equilibrium method.

Materials and Equipment

- **Methyl 2-ethynylbenzoate** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Constant temperature shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or Gas Chromatography (GC) system
- Volumetric flasks and pipettes

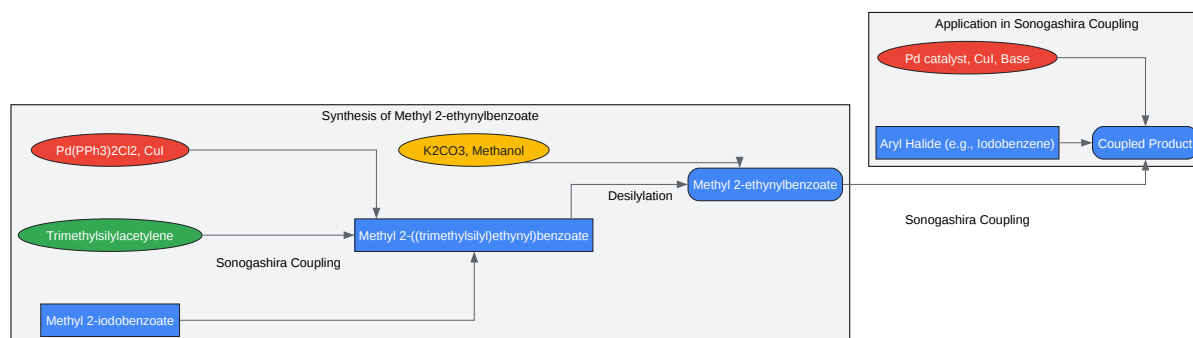
Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **methyl 2-ethynylbenzoate** to a series of vials.
 - Add a known volume (e.g., 5.0 mL) of the desired organic solvent to each vial.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Separation:

- After the equilibration period, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the undissolved solid to settle.
- Carefully centrifuge the vials to ensure complete separation of the solid and liquid phases.
- Sample Analysis:
 - Carefully withdraw an aliquot of the clear supernatant from each vial.
 - Dilute the aliquot with a known volume of a suitable solvent to a concentration within the calibration range of the analytical instrument.
 - Analyze the diluted samples using a pre-calibrated HPLC or GC method to determine the concentration of **methyl 2-ethynylbenzoate**.
- Data Analysis:
 - The solubility is calculated from the measured concentration and the dilution factor. The results are typically expressed in g/100 mL or mol/L.

Logical Workflow: Synthesis and Application

The following diagram illustrates a typical workflow for the synthesis of **methyl 2-ethynylbenzoate** and its subsequent use in a Sonogashira cross-coupling reaction, a common application for this type of compound.



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Synthesis and Application Workflow

Conclusion

While specific, comprehensive quantitative data on the solubility of **methyl 2-ethynylbenzoate** in a wide array of organic solvents remains a gap in the readily accessible scientific literature, its structural characteristics suggest good solubility in common, moderately polar organic solvents. The provided experimental protocol offers a standardized and reliable method for researchers to determine these solubility values in their own laboratories. Understanding the solubility is paramount for optimizing reaction conditions, developing purification strategies, and for any formulation work involving this versatile synthetic building block. The logical workflow presented highlights its importance in synthetic organic chemistry, particularly in the construction of complex molecular architectures via cross-coupling reactions.

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